

YX-2-107 Technical Support Center: Solubility and Handling in Cell Culture

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Compound of Interest

Compound Name: YX-2-107

Cat. No.: B10821831

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This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing solubility challenges encountered when working with the selective CDK6-degrading PROTAC, **YX-2-107**, in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **YX-2-107**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **YX-2-107**.^{[1][2]} It is a potent organic solvent capable of dissolving many non-polar compounds for in-vitro testing.^{[3][4]}

Q2: What is the known solubility of **YX-2-107** in DMSO?

A2: The solubility of **YX-2-107** in DMSO is high, with sources reporting concentrations of up to 100 mg/mL (with the aid of ultrasonication).^[2] Another source indicates a solubility of at least 2.4 mg/mL (2.7 mM), recommending sonication and heating to facilitate dissolution.^[1] Commercially, it is also available as a 10 mM solution in DMSO.^[5]

Q3: What are the key chemical properties of **YX-2-107**?

A3: **YX-2-107** is a PROTAC (Proteolysis Targeting Chimera) designed to selectively degrade Cyclin-Dependent Kinase 6 (CDK6).^{[1][5][6][7]} Its molecular formula is C₄₅H₅₁N₁₁O₉, with a molecular weight of approximately 889.97 g/mol.^[6]

Quantitative Solubility Data

The following table summarizes the reported solubility data for **YX-2-107**.

Solvent	Concentration	Conditions	Source(s)
DMSO	100 mg/mL	Ultrasonic	[2]
DMSO	2.4 mg/mL (2.7 mM)	Sonication and heating recommended	[1]
DMSO	10 mM	Commercially available solution	[5]

Troubleshooting Guide

This guide addresses specific issues that may arise when preparing and using **YX-2-107** in cell culture experiments.

Q4: I observed precipitation or cloudiness after diluting my **YX-2-107** DMSO stock into my aqueous cell culture medium. What is happening?

A4: This is a common issue known as "precipitation upon dilution".[4] It occurs because **YX-2-107**, like many small molecules, is significantly less soluble in aqueous solutions like cell culture media than in a potent organic solvent like DMSO.[4] When the concentrated DMSO stock is added to the medium, the local concentration of **YX-2-107** can temporarily exceed its solubility limit in the mixed aqueous/DMSO environment, causing it to precipitate.[4]

Q5: How can I prevent **YX-2-107** from precipitating in my cell culture medium?

A5: Several strategies can help maintain the solubility of **YX-2-107** during your experiment:

- **Optimize Final DMSO Concentration:** While minimizing DMSO is ideal, a slightly higher final concentration may be needed to keep the compound in solution. Many cell lines can tolerate DMSO up to 0.5% (v/v) without significant toxicity, but it is crucial to include a vehicle control with the identical DMSO concentration in your experiments.[8]

- **Use Pre-warmed Media:** Adding the compound stock to cold media can decrease its solubility. Always use media that has been pre-warmed to your experimental temperature (e.g., 37°C).[9]
- **Modify the Dilution Method:** Instead of adding the DMSO stock directly to your full volume of media, perform a serial or stepwise dilution. Adding the stock solution dropwise into the medium while gently vortexing or swirling can also facilitate better mixing and prevent localized high concentrations that lead to precipitation.[9]
- **Lower the Final Working Concentration:** The simplest reason for precipitation is that the compound's concentration exceeds its solubility limit in the final medium.[8] Consider testing a lower final concentration of **YX-2-107** if precipitation persists.

Q6: I'm still facing solubility issues. Are there other techniques I can try?

A6: If the above steps are insufficient, you might consider more advanced strategies, though these require careful validation to ensure they do not interfere with your experimental model:

- **Use of Co-solvents:** The addition of other water-miscible organic co-solvents, such as ethanol or polyethylene glycol (PEG), can sometimes improve solubility.[8] However, the tolerance of your specific cell line to any co-solvent must be empirically determined.
- **pH Adjustment:** For compounds with ionizable groups, solubility can be highly dependent on the pH of the solution.[8] Modifying the pH of your buffer system could improve solubility, but this must be done cautiously to avoid affecting cell health or compound activity.

Experimental Protocols

Protocol 1: Preparation of a **YX-2-107** Stock Solution

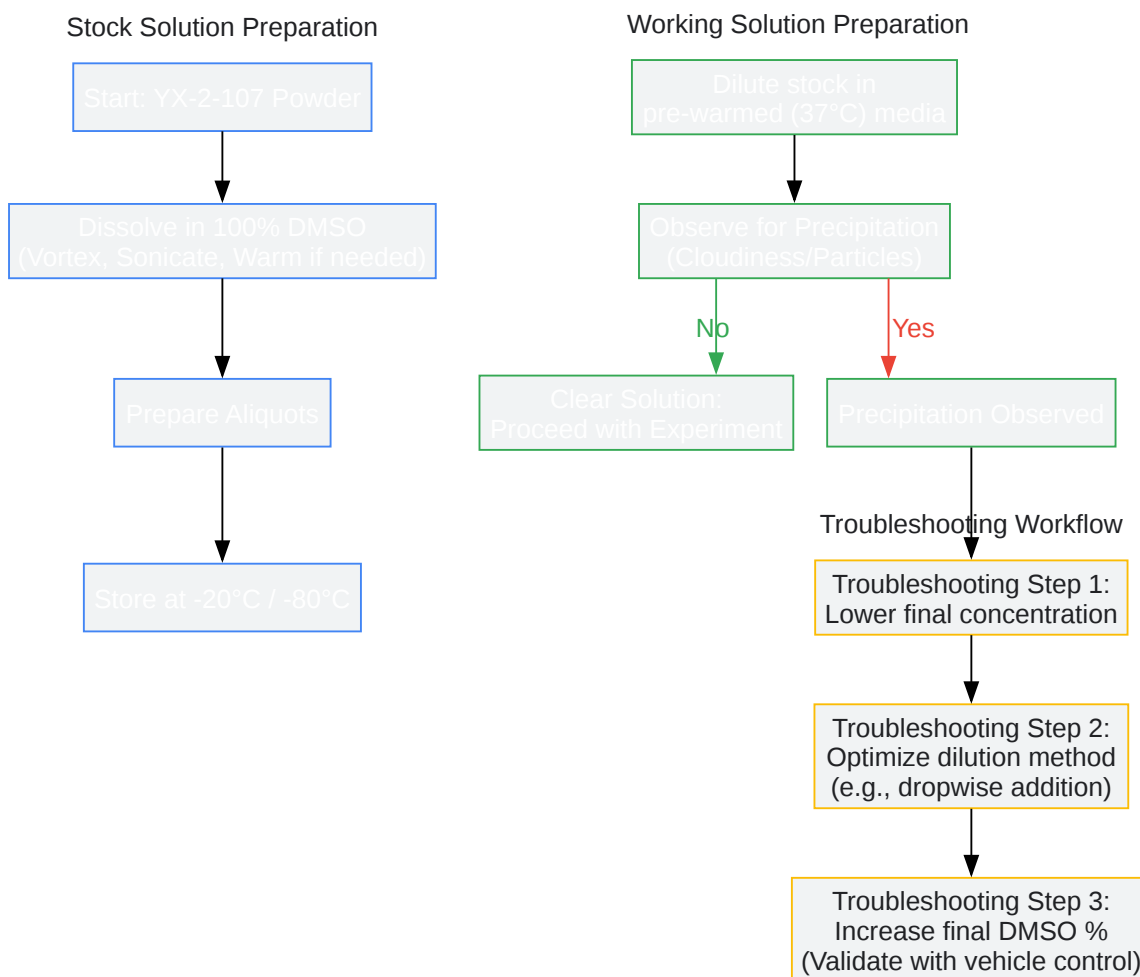
- Bring the vial of powdered **YX-2-107** to room temperature before opening.
- Add the appropriate volume of 100% DMSO to achieve the desired high-concentration stock (e.g., 10 mM).
- To aid dissolution, cap the vial tightly and vortex thoroughly. If needed, sonicate the vial in a water bath or gently warm it as recommended.[1]

- Visually inspect the solution to ensure all solid material has dissolved. The solution should be clear.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.[5]
- Store the stock solution aliquots at -20°C for short-term (months) or -80°C for long-term (up to a year) storage.[5][10]

Protocol 2: Dilution of **YX-2-107** into Cell Culture Medium

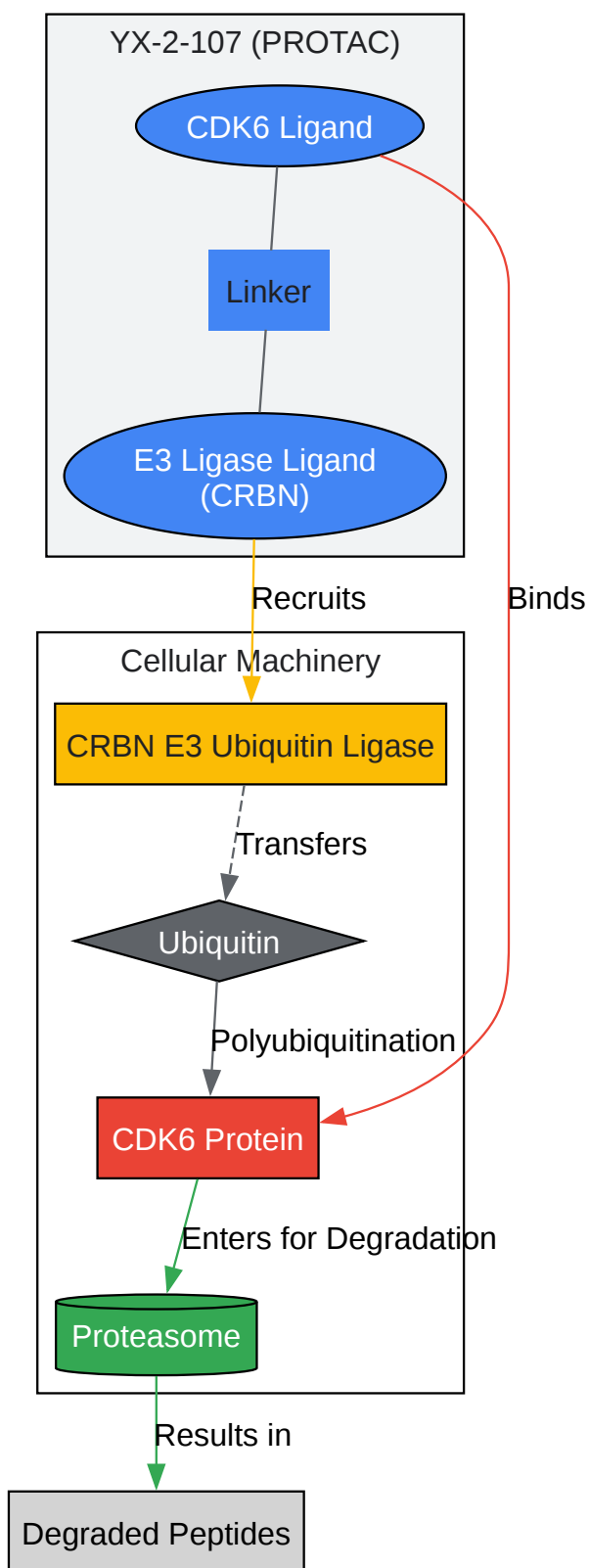
- Thaw a single-use aliquot of the **YX-2-107** DMSO stock solution at room temperature.
- Pre-warm the required volume of cell culture medium to 37°C.[9]
- Perform a serial dilution of the DMSO stock in pre-warmed medium. For example, to achieve a 1 μ M final concentration from a 10 mM stock (a 1:10,000 dilution), you could perform intermediate dilutions in medium.
- Alternatively, for a direct dilution, add the required small volume of DMSO stock to the final volume of pre-warmed medium. Add the stock dropwise while gently swirling the medium to ensure rapid dispersal.
- Ensure the final concentration of DMSO in the medium is as low as possible and does not exceed a level toxic to your cells (typically <0.5%).[8] Always include a vehicle control (medium with the same final DMSO concentration) in your experimental setup.

Visualizations



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Caption: Experimental workflow for preparing and troubleshooting **YX-2-107** solutions.



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Caption: Mechanism of action for **YX-2-107** as a CDK6-degrading PROTAC.

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